

Essential Safety and Logistics for Handling KCa1.1 Channel Activator-1

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Compound of Interest

Compound Name: KCa1.1 channel activator-1

Cat. No.: B12406699

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For researchers, scientists, and drug development professionals working with **KCa1.1 channel activator-1**, a selective vascular KCa1.1 channel stimulator, ensuring safe handling and proper disposal is paramount.[1] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Compound Identification:

| Identifier | Value |
|-------------------|---|
| Compound Name | KCa1.1 channel activator-1 |
| Synonyms | Potassium Channel Activator 1, (2,4-dimethyl-6-morpholin-4-yl-pyridin-3-yl)-carbamic acid benzyl ester, Compound 1E |
| CAS Number | 908608-06-0 |
| Molecular Formula | C19H23N3O3 |
| Hazard Summary | Harmful if swallowed. Very toxic to aquatic life with long-lasting effects.[2] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the required PPE for handling **KCa1.1 channel activator-1**, based on safety data sheets for the compound and structurally related quercetin derivatives.

| Body Part | Personal Protective Equipment | Specifications and Rationale |
|-------------|--|---|
| Eyes/Face | Safety goggles with side shields or a face shield. | Must meet ANSI Z87.1 standards to protect against splashes of the compound, especially when in solution.[3][4] |
| Hands | Nitrile rubber gloves. | Tested according to EN 374. A material thickness of >0.11 mm is recommended, with a breakthrough time of >480 minutes.[5] Double gloving may be necessary for additional protection.[3] |
| Body | Laboratory coat. | A polyester-cotton blend (at least 35% cotton) is acceptable where no open flames are present.[6] Should be buttoned to protect skin and personal clothing from contamination.[5][7] |
| Respiratory | Use in a well-ventilated area. A respirator may be required for large quantities or if dust formation is likely. | A NIOSH/MSHA or European Standard EN 136 approved respirator should be used if exposure limits are exceeded.[8] Engineering controls like a chemical fume hood are the primary means of respiratory protection. |
| Feet | Closed-toe shoes. | Required in all laboratory settings to protect against spills and falling objects.[5][8] |

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial to minimize risk. The following steps provide guidance for the safe handling of **KCa1.1 channel activator-1** from receipt to use.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[2\]](#)
- The recommended storage temperature is -20°C for the powder form.[\[2\]](#)
- Keep the container tightly sealed.[\[2\]](#)

2. Preparation of Solutions:

- All handling of the solid compound should be performed in a chemical fume hood to avoid inhalation of any dust.
- Before handling, ensure all required PPE is correctly worn.
- For weighing, use a balance inside the fume hood or a containment enclosure.
- When dissolving the compound, add the solvent slowly to the solid to prevent splashing.
- If working with small quantities (≤ 10 mg), solvents can be added directly to the product vial. For larger amounts, it is recommended to weigh out the required quantity.[\[9\]](#)

3. Experimental Use:

- Conduct all experiments involving **KCa1.1 channel activator-1** within a certified chemical fume hood.
- Avoid direct contact with the skin, eyes, and clothing.[\[2\]](#)

- Do not eat, drink, or smoke in the laboratory.[2]
- Wash hands thoroughly after handling the compound, even if gloves were worn.[2]

4. Spill Management:

- In case of a spill, evacuate the immediate area.
- For small spills of the solid, carefully sweep or vacuum the material, avoiding dust generation, and place it into a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and clean the spill site with an appropriate solvent.

Disposal Plan

Proper disposal of **KCa1.1 channel activator-1** and its waste is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- All waste containing **KCa1.1 channel activator-1**, including contaminated labware (e.g., pipette tips, vials), unused solutions, and spill cleanup materials, must be collected as hazardous chemical waste.
- Use clearly labeled, sealed, and chemically compatible containers for waste collection.
- Do not mix this waste with other waste streams unless compatible.

2. Deactivation (Considerations):

- While specific deactivation protocols for **KCa1.1 channel activator-1** are not readily available, its quercetin-like structure suggests potential degradation under certain conditions. Quercetin is known to degrade in alkaline solutions and through oxidation.[6][10] However, in-lab deactivation should only be attempted by trained personnel with a validated protocol.

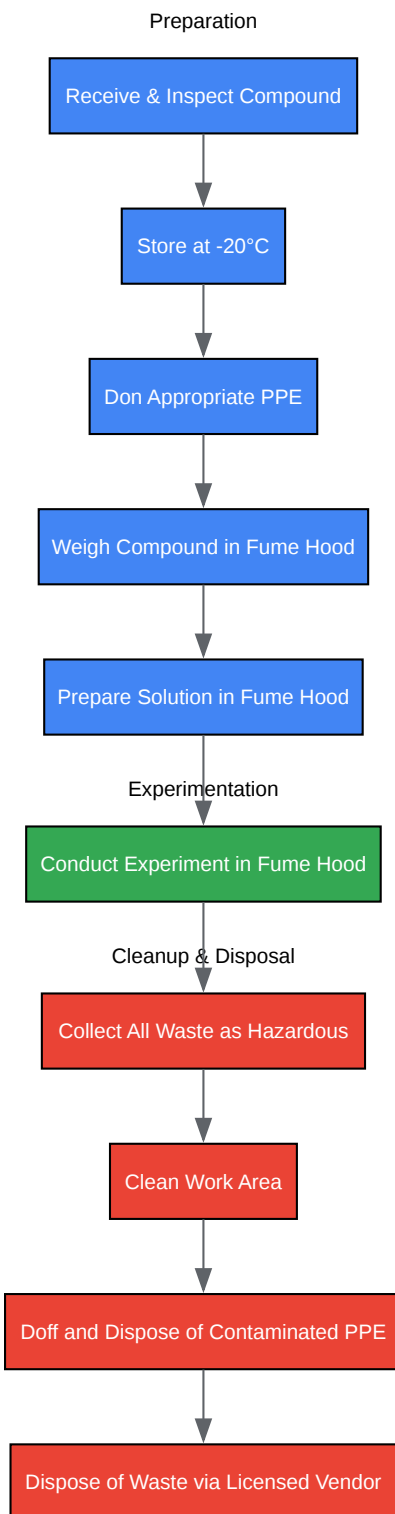
3. Final Disposal:

- Dispose of the hazardous waste through a licensed environmental waste management company.
- Ensure all local, state, and federal regulations for hazardous waste disposal are followed.
- Do not dispose of **KCa1.1 channel activator-1** down the drain or in the regular trash.^[2]

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **KCa1.1 channel activator-1** in a laboratory setting.

Workflow for Safe Handling of KCa1.1 Channel Activator-1

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **KCa1.1 channel activator-1**.

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